

Essential Safety and Operational Guide for Handling VU 0365114

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Compound of Interest

Compound Name: VU 0365114

Cat. No.: B15620989

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Disclaimer: As of the current date, a specific Safety Data Sheet (SDS) for **VU 0365114** is not publicly available. This guide is formulated based on established best practices for handling novel, biologically active small molecule inhibitors with cytotoxic properties. All laboratory personnel are required to consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with local, state, and federal regulations.^[1] **VU 0365114** has been identified as a microtubule-destabilizing agent, and due to its cytotoxic nature, it must be handled as a hazardous compound.^{[1][2][3]}

Operational Plan: Handling and Personal Protective Equipment (PPE)

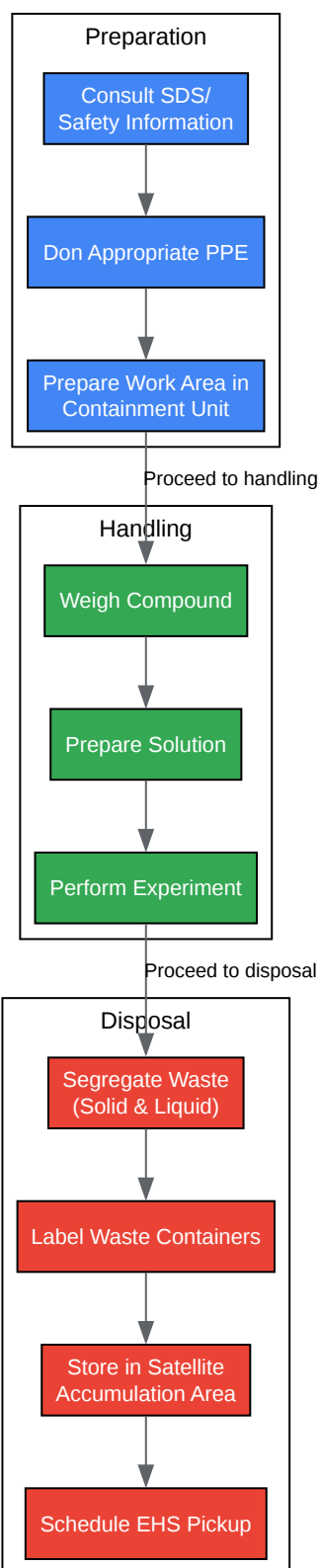
Proper handling procedures are critical to minimize exposure to **VU 0365114**, particularly when in its powdered form. All handling, including weighing and solution preparation, should occur within a certified chemical fume hood, biological safety cabinet, or glove box to prevent inhalation of powder or aerosols.^[1]

A summary of the recommended personal protective equipment is provided in the table below.

PPE Category	Recommended Equipment	Best Practices
Hand Protection	Double chemotherapy-grade gloves	Change gloves every 30-60 minutes or immediately upon contamination. [1]
Eye Protection	Safety goggles or a full-face shield	Ensure a proper fit to protect against splashes and aerosols.
Body Protection	Solid-front barrier gown or laboratory coat	The gown should be removed before leaving the laboratory. [4]
Respiratory Protection	Respirator (as required)	A respirator may be necessary when handling the powder outside of a certified containment unit. Consult your institution's EHS for specific requirements. [1]

Experimental Workflow

The following diagram outlines a general workflow for handling and disposing of hazardous chemicals like **VU 0365114** in a laboratory setting.

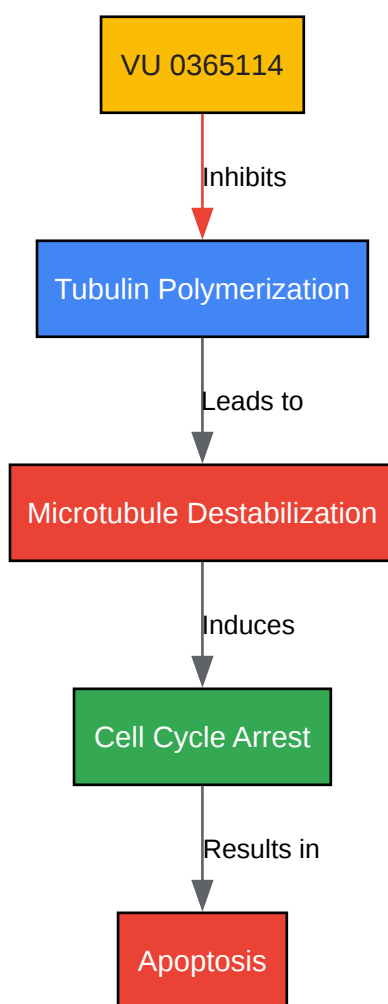


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General workflow for handling and disposal of **VU 0365114**.

Mechanism of Action: Signaling Pathway

VU 0365114 functions as a microtubule-destabilizing agent, which inhibits tubulin polymerization. This disruption of microtubule dynamics leads to cell cycle arrest and apoptosis in cancer cells.[1][4]



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Proposed signaling pathway of **VU 0365114**.

Disposal Plan

VU 0365114 and any contaminated materials must be treated as hazardous chemical waste.[1] Do not dispose of this compound in regular trash or down the drain.[1] In the event of a spill, a hazardous drug spill kit should be readily available.[1]

The following table provides a step-by-step guide for the proper disposal of **VU 0365114**.

Step	Procedure
1. Waste Segregation	Solid Waste: Collect unused or expired VU 0365114 and grossly contaminated materials (e.g., weigh boats, gloves, bench paper) in a designated, clearly labeled hazardous solid waste container.[1] Liquid Waste: Collect all aqueous and organic solutions containing VU 0365114 in a dedicated, sealed, and clearly labeled hazardous liquid waste container.[1] If flammable solvents are used, the waste must be collected in a container designated for flammable organic waste.[1]
2. Container Labeling	All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "VU 0365114."
3. Storage	Store waste containers in a designated and secure satellite accumulation area (SAA) within the laboratory.[1] Keep containers closed except when adding waste and store incompatible waste types separately.[1]
4. Final Disposal	Once a waste container is full, or in accordance with institutional policies, arrange for its collection by your institution's EHS department or a licensed hazardous waste disposal contractor.[1]

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References

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- [2. Repositioning VU-0365114 as a novel microtubule-destabilizing agent for treating cancer and overcoming drug resistance - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Repositioning VU-0365114 as a novel microtubule-destabilizing agent for treating cancer and overcoming drug resistance | Semantic Scholar \[semanticscholar.org\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
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